

Personal protective equipment for handling 2-Chlorothiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorothiophene

Cat. No.: B1346680

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chlorothiophene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Chlorothiophene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of key quantitative data for **2-Chlorothiophene** is presented below for easy reference.

Property	Value
CAS Number	96-43-5 [1] [2] [3] [4]
Molecular Formula	C4H3ClS [1] [3]
Molecular Weight	118.58 g/mol [1]
Boiling Point	127-129 °C (260.6-264.2 °F) at 760 mmHg [1]
Flash Point	22 °C (71.6 °F) [1]
Specific Gravity	1.280 [1]
Vapor Pressure	10.66 hPa at 20 °C [1]
Melting Point	-71.9 °C (-97.4 °F) [1]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety when handling **2-Chlorothiophene**.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. ^[5] Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact with the outer surface. ^{[5][6]}
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. ^[6]

Experimental Protocols: Handling and Storage

Follow these step-by-step procedures for the safe handling and storage of **2-Chlorothiophene**.

Engineering Controls:

- All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[7][8]}
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[1][9]}
- Use explosion-proof electrical, ventilating, and lighting equipment.^{[1][8]}

Safe Handling Practices:

- Avoid breathing vapors, mist, or gas.^{[1][6][8]}

- Avoid contact with skin and eyes.[5][6]
- Keep the container tightly closed when not in use.[8][10][11]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[1][10][11]
- Use only non-sparking tools.[1][8][11]
- Ground and bond containers and receiving equipment to prevent static electricity discharge.[1][8][11]
- Do not eat, drink, or smoke in the work area.[1][8]
- Wash hands thoroughly after handling.[1][8]

Storage:

- Store in a cool, dry, and well-ventilated place.[6]
- Keep the container tightly closed.[6]
- Store under an inert gas, as the substance is hygroscopic.[6]

Operational and Disposal Plans

Spill Response:

- Evacuate: Immediately evacuate the danger area and consult an expert.[10]
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as sand or earth. Do not use combustible materials like sawdust.[7]
- Collection: Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.

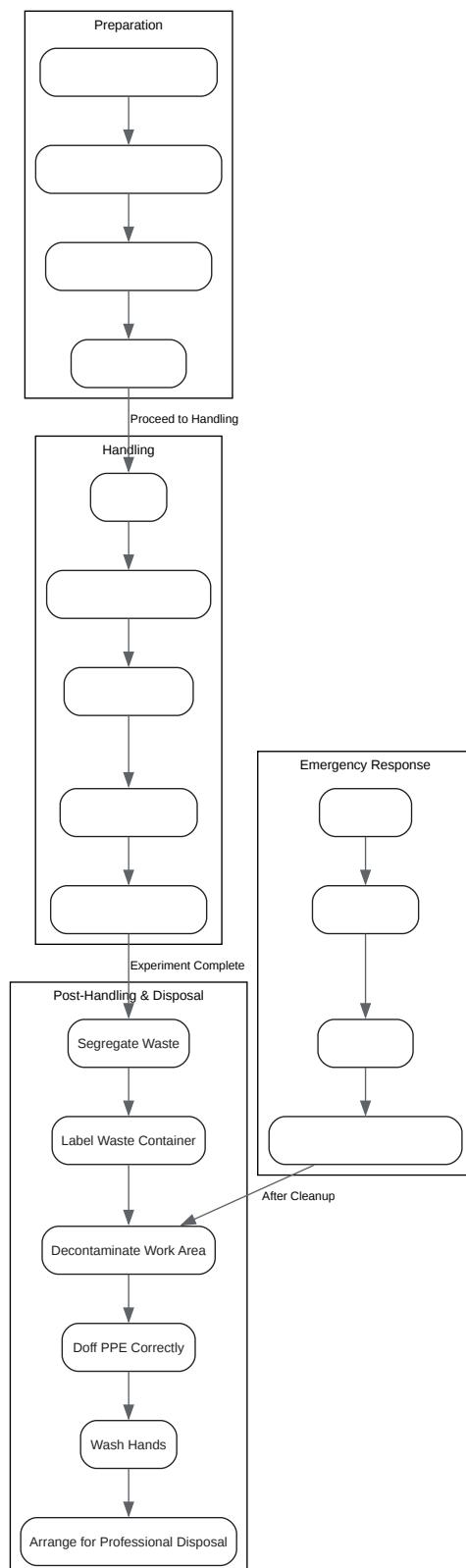
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Collect all decontamination materials for hazardous waste disposal.[8]
- Prevention: Prevent the spill from entering drains.[6][10]

Waste Disposal:

- Classification: This material should be handled as hazardous waste.[7] Waste containing **2-Chlorothiophene** should be identified as "Halogenated Organic Waste." [7]
- Containerization: Use a designated, leak-proof, and chemically compatible container for waste collection.[7] The container must be clearly labeled with "Hazardous Waste" and the full chemical name.[7]
- Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with local, regional, and national regulations.[6][12] Do not dispose of it down the drain.[6][10] Contaminated packaging should be disposed of as unused product.[6]

Workflow for Handling 2-Chlorothiophene

The following diagram illustrates the logical workflow for the safe handling of **2-Chlorothiophene**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **2-Chlorothiophene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 2-Chlorothiophene | C4H3CIS | CID 7299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. calpaclab.com [calpaclab.com]
- 5. chemdmart.com [chemdmart.com]
- 6. capotchem.cn [capotchem.cn]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. merckmillipore.com [merckmillipore.com]
- 11. Page loading... [guidechem.com]
- 12. angenechemical.com [angenechemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chlorothiophene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1346680#personal-protective-equipment-for-handling-2-chlorothiophene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com